

Application Notes and Protocols for ML356 in Cell Culture

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Compound of Interest

Compound Name: ML356

Cat. No.: B609152

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Introduction

ML356 is a potent and specific small molecule inhibitor of the Nuclear Factor Erythroid 2-Related Factor 2 (NRF2) transcription factor.[1] Under normal physiological conditions, NRF2 is a master regulator of the cellular antioxidant response.[2] However, in various cancer types, constitutive activation of the NRF2 signaling pathway contributes to therapeutic resistance and enhanced tumor cell survival.[3] **ML356** offers a valuable tool for investigating the role of NRF2 in cancer biology and for developing novel therapeutic strategies to overcome chemoresistance. These application notes provide detailed protocols for utilizing **ML356** in cell culture experiments to study its effects on the NRF2 pathway.

Mechanism of Action

ML356 functions by directly binding to NRF2 and inhibiting its transcriptional activity.[3] This interference prevents the expression of NRF2-dependent downstream target genes, which are involved in antioxidant defense and drug detoxification.[4] Studies have shown that **ML356** can sensitize cancer cells to chemotherapeutic agents, highlighting its potential in combination therapies.[3]

Quantitative Data Summary

The following tables summarize the reported efficacy of **ML356** in various cancer cell lines. This data can serve as a starting point for designing experiments with new cell lines.

Table 1: IC50 Value for **ML356**

Compound	IC50 (μM)	Assay Conditions	Reference
ML356	1.9	Not specified	[1][4]

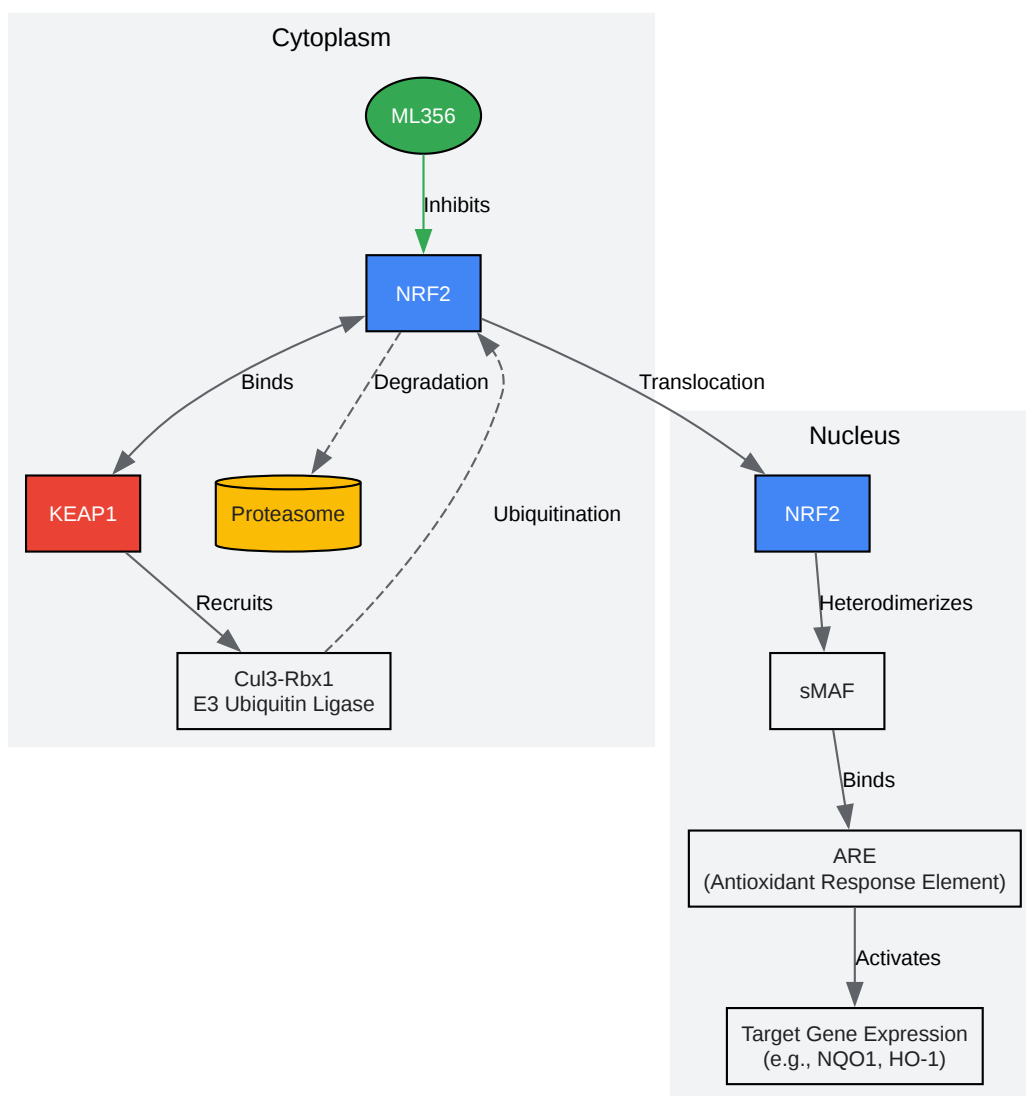
Table 2: Effective Concentrations of **ML356** in Non-Small Cell Lung Cancer (NSCLC) Cell Lines

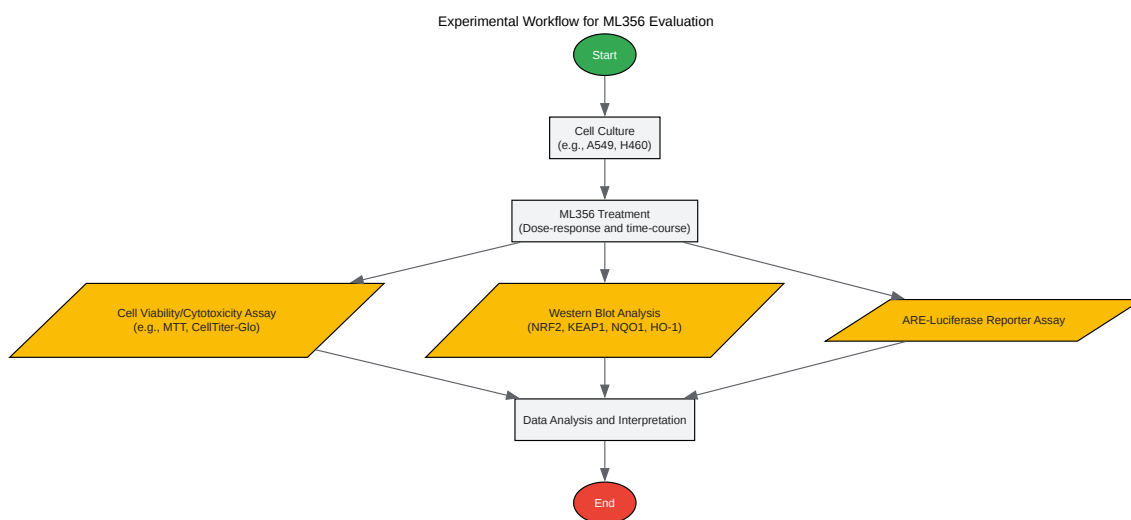
Cell Line	Concentration (μM)	Treatment Duration	Observed Effect	Reference
A549	5	72 hours	Dose-dependent reduction in NRF2 transcriptional activity.	[3]
MGH7 (LUSC)	5	Not specified	Reduced the IC50 of BKM120 from 15.46 μM to 5.503 μM.	[5]
XDO377 (LUSC Organoids)	5	48 hours	Inhibition of NRF2 and NQO1 expression.	[5]

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the NRF2 signaling pathway and a general experimental workflow for evaluating the effects of **ML356**.

NRF2 Signaling Pathway and Inhibition by ML356





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